

A Comparative Guide to the Bioactivity of Chamigrane Sesquiterpenes

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Compound of Interest

Compound Name: *Chamigrenal*

Cat. No.: *B150010*

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The quest for novel bioactive compounds has led researchers to explore the vast chemical diversity of natural products. Among these, sesquiterpenes, a class of 15-carbon isoprenoids, have emerged as a promising source of therapeutic agents with a wide range of pharmacological activities. This guide provides a comparative overview of the bioactivity of chamigrane-type sesquiterpenes, a specific subclass characterized by a unique bicyclic skeleton. While data on every individual chamigrane, such as **Chamigrenal**, is not yet exhaustive, this guide synthesizes available experimental data for representative compounds to illuminate the therapeutic potential of this fascinating class of molecules.

Comparative Bioactivity of Chamigrane Sesquiterpenes

The biological activities of chamigrane sesquiterpenes are diverse, with significant findings in cytotoxicity against cancer cell lines and amoebicidal effects. The following table summarizes key quantitative data from experimental studies, providing a snapshot of their potential potency.

Compound	Bioactivity	Cell Line/Organism	Assay	IC50/CC50 (µM)	Reference
(+)-Elatol	Amoebicidal	Naegleria fowleri (ATCC 30808)	Amoebicidal Assay	1.08	
Amoebicidal	Amoebicidal	Naegleria fowleri (ATCC 30215)	Amoebicidal Assay	1.14	
Cytotoxicity	Murine Macrophages (J774A.1)	Cytotoxicity Assay		>50	
(-)-Elatol	Amoebicidal	Naegleria fowleri (ATCC 30808)	Amoebicidal Assay	36.77	
Amoebicidal	Amoebicidal	Naegleria fowleri (ATCC 30215)	Amoebicidal Assay	38.03	
Cytotoxicity	Colo-205 (Human colon cancer)	MTT Assay		2.5 µg/mL (~5.8 µM)	
Cytotoxicity	Murine Macrophages (J774A.1)	Cytotoxicity Assay		>50	
Obtusol	Cytotoxicity	Colo-205 (Human colon cancer)	MTT Assay	1.2 µg/mL (~2.8 µM)	
Schisandrath era E	Cytotoxicity	PC3 (Prostate cancer)	MTT Assay	22.60	
Cytotoxicity	MCF7 (Breast)	MTT Assay		7.80	

cancer)

Key Signaling Pathways and Experimental Workflows

To understand the mechanisms underlying the observed bioactivities and the methods used to quantify them, the following diagrams illustrate a relevant signaling pathway and a standard experimental workflow.

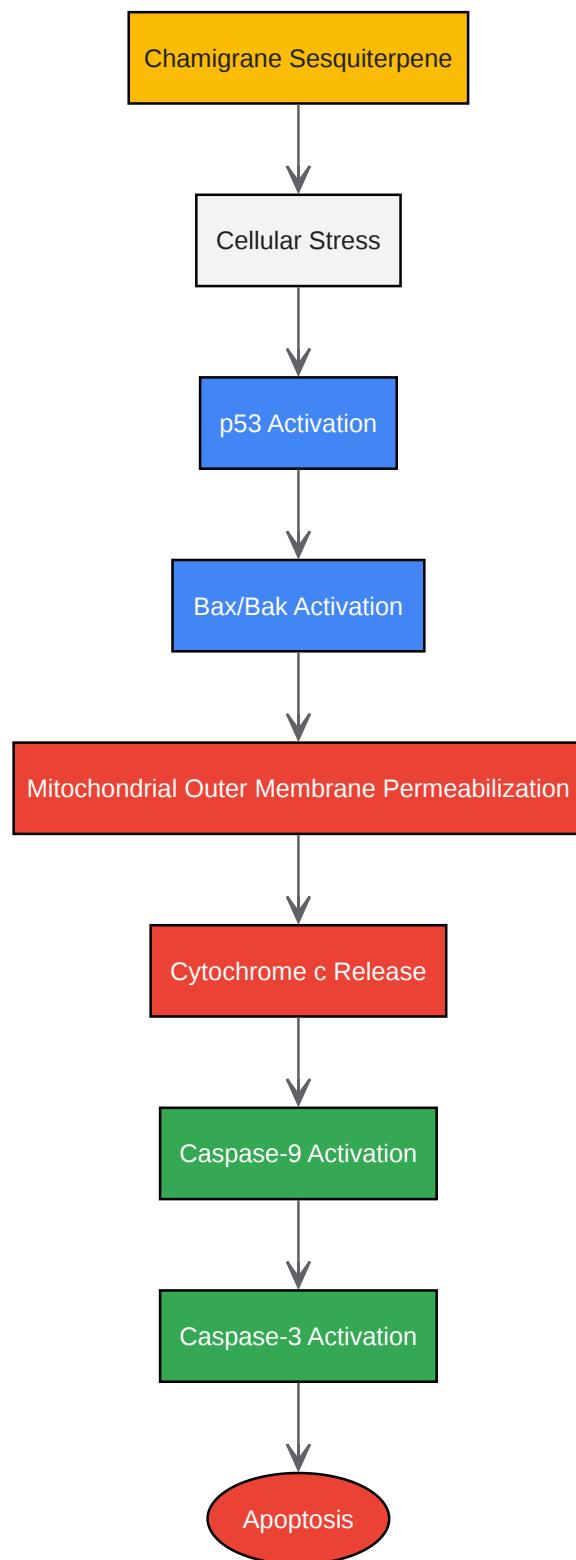


Figure 1: Simplified Apoptosis Signaling Pathway



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